

Application Notes and Protocols for GSK1904529A in Cell Culture

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Compound of Interest

Compound Name: GSK1904529A

Cat. No.: B1684703

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These application notes provide detailed protocols for the use of **GSK1904529A**, a potent and selective dual inhibitor of the insulin-like growth factor-1 receptor (IGF-1R) and the insulin receptor (IR), in a cell culture setting.

Product Information

- Product Name: **GSK1904529A**
- Mechanism of Action: **GSK1904529A** is a reversible, ATP-competitive inhibitor of IGF-1R and IR tyrosine kinases.[1] By binding to the kinase domain, it blocks ligand-induced autophosphorylation of the receptors, which in turn inhibits downstream signaling pathways, primarily the PI3K/Akt and MAPK/ERK pathways.[2] This action leads to the inhibition of cell proliferation and the induction of G1 phase cell cycle arrest in sensitive cancer cell lines.[1][2]
- Primary Targets: Insulin-like Growth Factor-1 Receptor (IGF-1R), Insulin Receptor (IR).[2][3][4][5]

Solubility and Stock Solution Preparation

GSK1904529A is soluble in dimethyl sulfoxide (DMSO) but insoluble in water and ethanol.[6][7]

For cell culture applications, a concentrated stock solution in sterile DMSO is prepared and

subsequently diluted in a culture medium to the final working concentration.

Data Presentation: Solubility in DMSO

Vendor/Source	Reported Solubility in DMSO	Molar Concentration
Selleck Chemicals	124 mg/mL or 170 mg/mL	~145.5 mM or ~199.5 mM
Abcam	50 mM	Not specified
APExBIO	>42.6 mg/mL	>50 mM
Adooq Bioscience	120 mg/mL	~140.85 mM
MedchemExpress	10 mM (for stock solutions)	10 mM

Note: The solubility of **GSK1904529A** in DMSO can be affected by the purity of the compound and the quality of the DMSO. Moisture-absorbing DMSO can reduce solubility.[\[1\]](#) It is recommended to use fresh, anhydrous DMSO.

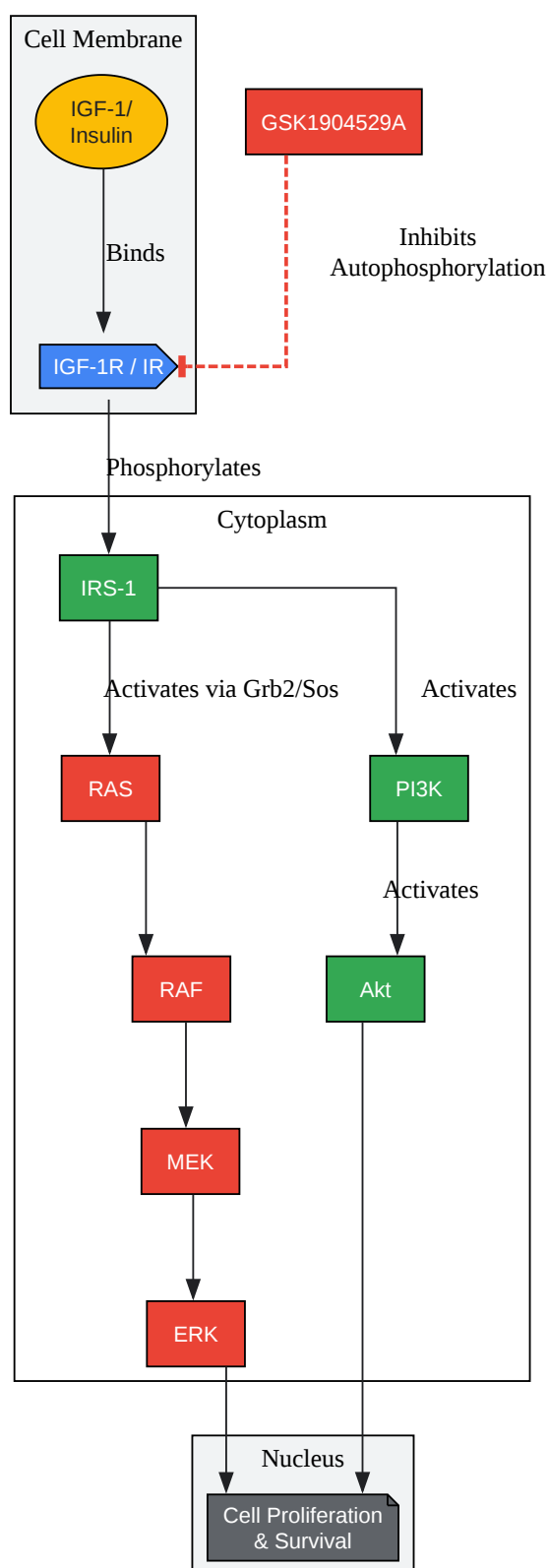
Protocol: Preparation of a 10 mM Stock Solution

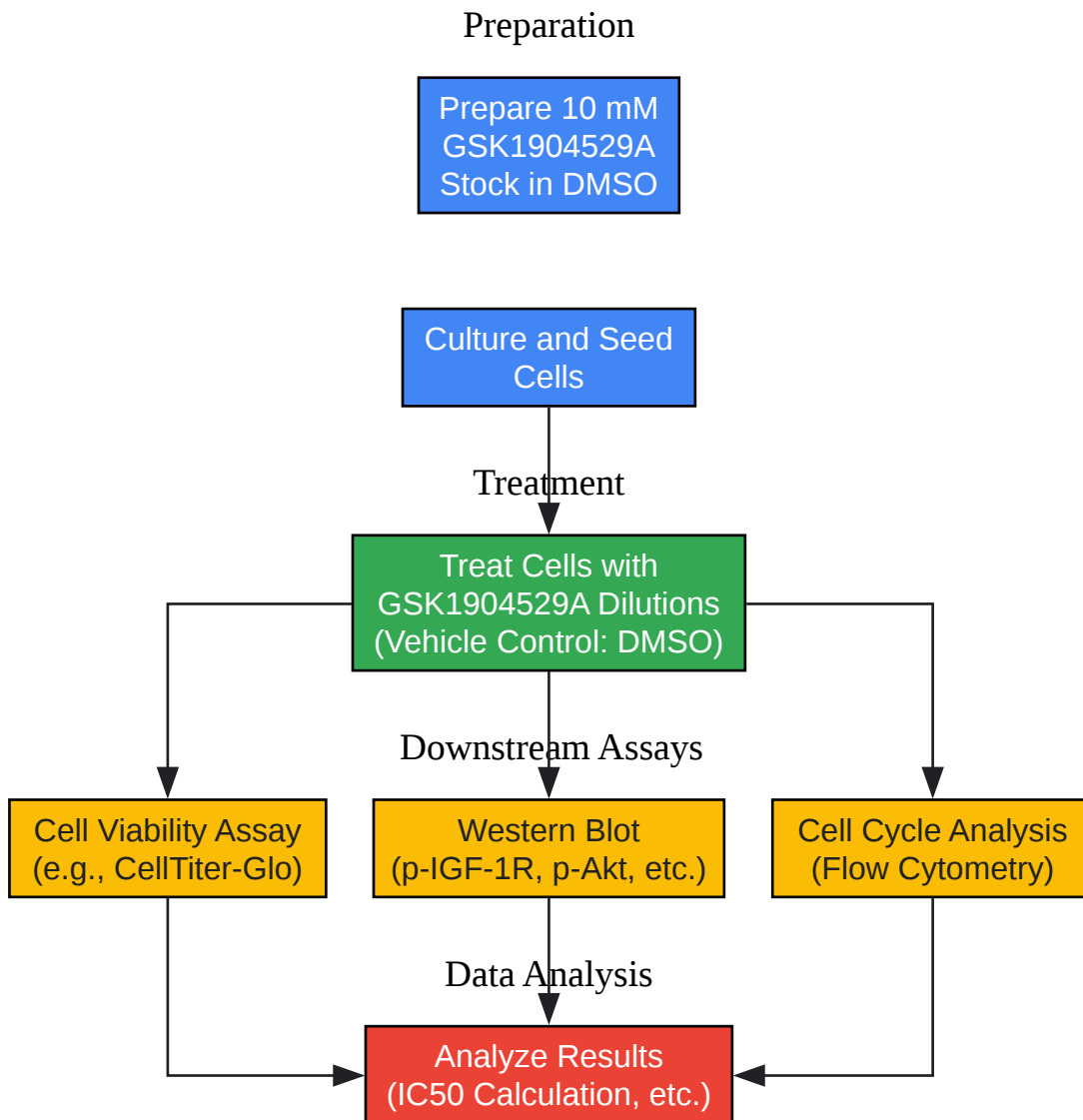
- Materials:
 - **GSK1904529A** powder (Molecular Weight: ~852 g/mol)
 - Anhydrous, sterile DMSO
 - Sterile microcentrifuge tubes or vials
- Procedure:
 - To prepare a 10 mM stock solution, dissolve 8.52 mg of **GSK1904529A** in 1 mL of sterile DMSO.
 - To aid dissolution, the tube can be warmed at 37°C for 10-15 minutes and vortexed or sonicated briefly.[\[6\]](#)
 - Ensure the powder is completely dissolved before use.

- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for several months.[\[6\]](#)

Signaling Pathway and Mechanism of Inhibition

GSK1904529A targets the tyrosine kinase domains of IGF-1R and IR. Upon ligand binding (e.g., IGF-1 or Insulin), these receptors dimerize and autophosphorylate, creating docking sites for substrate proteins like Insulin Receptor Substrate (IRS). This initiates downstream signaling cascades critical for cell growth, proliferation, and survival. **GSK1904529A** prevents this initial autophosphorylation step.





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